1-(2-Fluoroethyl)piperidin-4-amine hydrochloride potential research applications

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Compound of Interest

Compound Name:	*1-(2-Fluoroethyl)piperidin-4-amine hydrochloride*
CAS No.:	*1315497-29-0*
Cat. No.:	*B1447053*

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Technical Guide: 1-(2-Fluoroethyl)piperidin-4-amine Hydrochloride

A Versatile Fluorinated Scaffold for CNS and Oncology Research

CAS Number: 1315497-29-0 (Free base) / 1201694-15-6 (Dihydrochloride) Molecular Formula: C7H15FN2 · xHCl Molecular Weight: 146.21 g/mol (Free base)

Abstract

1-(2-Fluoroethyl)piperidin-4-amine hydrochloride is a specialized heterocyclic building block increasingly utilized in medicinal chemistry and radiopharmaceutical development. Distinguished by the presence of a terminal 2-fluoroethyl group on the piperidine nitrogen, this compound offers a strategic advantage over traditional N-methyl or N-ethyl analogs: the modulation of basicity (pKa), enhancement of metabolic stability, and provision of a non-radioactive standard for Positron Emission Tomography (PET) tracer development. This guide

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details the physicochemical rationale for its use, synthetic protocols for its incorporation into drug scaffolds, and its primary applications in neuropharmacology and oncology.

Part 1: The Chemical Profile & The "Fluorine Effect"

The structural value of 1-(2-Fluoroethyl)piperidin-4-amine lies in the specific electronic and steric properties imparted by the fluorine atom.

1.1 Basicity Modulation (pKa Suppression)

The piperidine nitrogen is typically highly basic (pKa ~10-11). In CNS drug discovery, high basicity can lead to phospholipidosis or excessive lysosomal trapping. The introduction of a β-fluorine atom (on the ethyl chain) exerts a strong electron-withdrawing inductive effect (-I effect).

- Mechanism: The electronegative fluorine pulls electron density through the σ-bond framework, reducing the electron density available on the piperidine nitrogen lone pair.
- Result: This typically lowers the pKa of the tertiary amine by 1–2 log units compared to the non-fluorinated N-ethyl analog. This brings the pKa closer to the physiological range (7.4), potentially improving passive permeability across the Blood-Brain Barrier (BBB).

1.2 Metabolic Blocking

N-dealkylation is a common metabolic clearance pathway for N-alkyl piperidines, often mediated by Cytochrome P450 enzymes (e.g., CYP3A4).

- C-F Bond Strength: The C-F bond is one of the strongest in organic chemistry (~110 kcal/mol).
- Metabolic Stability: Replacing a C-H bond with C-F at a site prone to oxidation can block metabolic degradation. While the β-position is not the primary site of oxidative attack (usually the α-carbon), the steric and electronic changes can alter the binding affinity to metabolic enzymes, extending the compound's half-life (

).

1.3 Bioisosterism

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The 2-fluoroethyl group is often considered a bioisostere of the propyl or ethyl group but with altered lipophilicity (LogD). It allows researchers to fine-tune the physicochemical properties of a lead compound without drastically changing its steric footprint.

Property	N-Ethyl Analog	N-(2-Fluoroethyl) Analog	Impact
pKa (Piperidine N)	~10.5	~8.5 - 9.0	Improved BBB permeability; reduced lysosomal trapping.
Bond Length (C-X)	1.09 Å (C-H)	1.35 Å (C-F)	Minimal steric perturbation; maintains binding pocket fit.
Electronic Effect	Electron Donating	Electron Withdrawing	Reduced amine nucleophilicity; altered H-bond acceptor capability.

Part 2: Synthetic Protocols

2.1 Synthesis of the Building Block

If the compound is not purchased commercially, it can be synthesized via direct alkylation of a protected piperidine.

Reagents:

- Starting Material:tert-Butyl piperidin-4-ylcarbamate (Boc-4-aminopiperidine).
- Alkylating Agent: 1-Bromo-2-fluoroethane (BFE).
- Base: Potassium Carbonate (

) or Cesium Carbonate (

).

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- Solvent: Acetonitrile (ACN) or DMF.

Step-by-Step Protocol:

- Alkylation: Dissolve tert-butyl piperidin-4-ylcarbamate (1.0 eq) in ACN. Add

  (3.0 eq) and 1-bromo-2-fluoroethane (1.2 eq).

- Reflux: Heat the mixture to 60–80°C for 12–16 hours. Monitor by TLC/LC-MS for consumption of the starting amine.

- Workup: Filter off inorganic salts. Concentrate the filtrate. Partition between Ethyl Acetate and Water. Wash the organic layer with Brine, dry over

  , and concentrate.

- Deprotection: Dissolve the intermediate in Dichloromethane (DCM). Add HCl (4M in Dioxane, 5–10 eq). Stir at Room Temperature (RT) for 2–4 hours.

- Isolation: Concentrate to dryness. The resulting solid is 1-(2-Fluoroethyl)piperidin-4-amine dihydrochloride.[1]

2.2 General Amide Coupling (Library Synthesis)

This protocol describes coupling the amine to a carboxylic acid core (e.g., a kinase scaffold or GPCR ligand core).

Reagents:

- Carboxylic Acid Core: 1.0 eq.

- Amine: 1-(2-Fluoroethyl)piperidin-4-amine HCl (1.2 eq).

- Coupling Agent: HATU (1.2 eq) or EDC/HOBt.

- Base: DIPEA (N,N-Diisopropylethylamine) (3.0 – 4.0 eq).

- Solvent: DMF or DCM.

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Protocol:

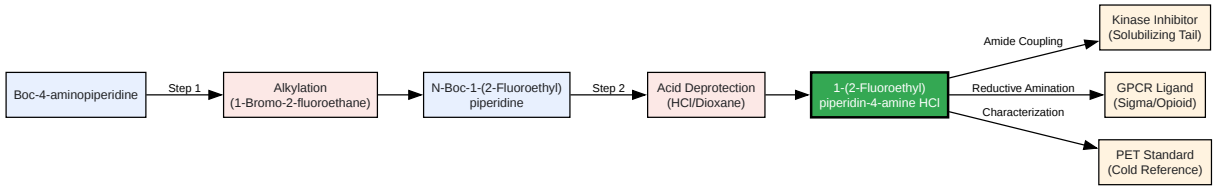
- Activation: Dissolve the Carboxylic Acid in DMF. Add DIPEA (1.0 eq) and HATU (1.2 eq). Stir for 5–10 minutes to activate the acid.
- Addition: Add the amine salt and the remaining DIPEA (2.0–3.0 eq) to the reaction mixture.
- Reaction: Stir at RT for 2–12 hours.
- Validation: Check LC-MS for product mass

  .
- Purification: Dilute with EtOAc, wash with

  (sat. aq.), water, and brine. Purify via Flash Column Chromatography.

Part 3: Visualization of Workflows

The following diagram illustrates the synthesis and downstream application logic for this building block.



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Caption: Synthetic pathway from commercial precursors to the final hydrochloride salt and its divergence into three primary research applications.

Part 4: Key Research Applications

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4.1 Neuropharmacology: Sigma Receptor Ligands

The 4-aminopiperidine scaffold is a "privileged structure" for Sigma-1 (

) and Sigma-2 (

) receptors, which are implicated in neuroprotection and cancer.

- Application: Researchers attach hydrophobic cores (e.g., naphthalene, chromen-2-one) to the 4-amino group.
- Role of Fluoroethyl: The N-(2-fluoroethyl) group replaces the N-methyl or N-benzyl group found in classic sigma ligands (like haloperidol or PB28). This substitution is used to probe the size of the hydrophobic pocket and to create PET tracer candidates (using

  F).

4.2 Positron Emission Tomography (PET) Imaging

In the development of

F-labeled radiotracers, "cold" (non-radioactive) standards are required for validation.

- Scenario: A researcher is developing an

  F-labeled tracer for the Opioid or Sigma receptor.
- Workflow:
  - Synthesize the radioactive tracer:

    -Product.
  - Synthesize the non-radioactive standard using 1-(2-Fluoroethyl)piperidin-4-amine.
  - Co-injection: Inject both into an HPLC system. The retention time of the radioactive peak must match the UV absorbance peak of the cold standard to confirm identity.

4.3 Oncology: Kinase Inhibitor Solubilization

Many kinase inhibitors (e.g., for EGFR, ALK) suffer from poor aqueous solubility.

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- Strategy: Append a solvent-exposed "tail" to the hinge-binding core.
- Why this compound? The piperidine ring provides solubility (protonatable nitrogen), while the fluoroethyl chain reduces the risk of rapid metabolic clearance compared to a simple ethyl chain, potentially improving the pharmacokinetic (PK) profile of the inhibitor.

References

- PubChem. (n.d.). 1-(2-Fluoroethyl)piperidin-4-amine.[1][2] National Center for Biotechnology Information. Retrieved February 4, 2026, from [Link]
- Wünsch, B., et al. (2012). Synthesis of Aminoethyl-Substituted Piperidine Derivatives as σ1 Receptor Ligands with Antiproliferative Properties. PMC - PubMed Central. Retrieved February 4, 2026, from [Link]
- Fakhraian, H., & Riseh, M. B. (2008). Improved Procedure for the Preparation of 1-(2-Phenethyl)-4-piperidone. Organic Preparations and Procedures International. Retrieved February 4, 2026, from [Link](Relevant for piperidine scaffold synthesis and N-alkylation strategies).

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